

Personal protective equipment for handling 5-Bromo-1,2,3,4-tetrahydroisoquinoline

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Compound of Interest

Compound Name: 5-Bromo-1,2,3,4-tetrahydroisoquinoline

Cat. No.: B049506

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Essential Safety and Handling Guide for 5-Bromo-1,2,3,4-tetrahydroisoquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **5-Bromo-1,2,3,4-tetrahydroisoquinoline** (CAS No. 81237-69-6). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk. This compound is harmful if swallowed or inhaled and causes skin and serious eye irritation.[1]

Hazard Identification and Classification

A summary of the key hazard information is provided in the table below.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral	Warning	H302: Harmful if swallowed[1]	
Acute toxicity, inhalation	Warning	H332: Harmful if inhaled[1]	
Skin corrosion/irritation	Warning	H315: Causes skin irritation[1][2]	
Serious eye damage/eye irritation	Warning	H319: Causes serious eye irritation[1][2]	
Specific target organ toxicity, single exposure	Warning	H335: May cause respiratory irritation[2]	

Operational Plan: Handling Procedures

Follow these step-by-step procedures to ensure the safe handling of **5-Bromo-1,2,3,4-tetrahydroisoquinoline**.

1. Engineering Controls:

- Work in a well-ventilated area.[3]
- Use a chemical fume hood for all manipulations of the solid compound and its solutions.
- Ensure safety shower and eyewash stations are readily accessible.

2. Personal Protective Equipment (PPE):

The following table outlines the minimum required PPE.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use. [4]
Eyes/Face	Safety glasses with side shields or chemical splash goggles.	Goggles are required when there is a splash hazard. A face shield should be worn in conjunction with goggles for maximum protection. [5] [6]
Body	Laboratory coat	A fully buttoned lab coat is required.
Respiratory	NIOSH-approved respirator	Required when handling large quantities or when engineering controls are not sufficient. Use a respirator with an organic vapor cartridge. [4] [7] [8]

3. Handling Protocol:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[3\]](#)
- Avoid contact with skin and eyes.[\[9\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Keep containers tightly closed when not in use.[\[3\]](#)[\[10\]](#)
- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[10\]](#) The recommended storage temperature is 2-8°C, protected from light.[\[11\]](#)

Disposal Plan: Waste Management

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing **5-Bromo-1,2,3,4-tetrahydroisoquinoline** in a designated, properly labeled, and sealed container.
- Do not mix with other incompatible waste streams.

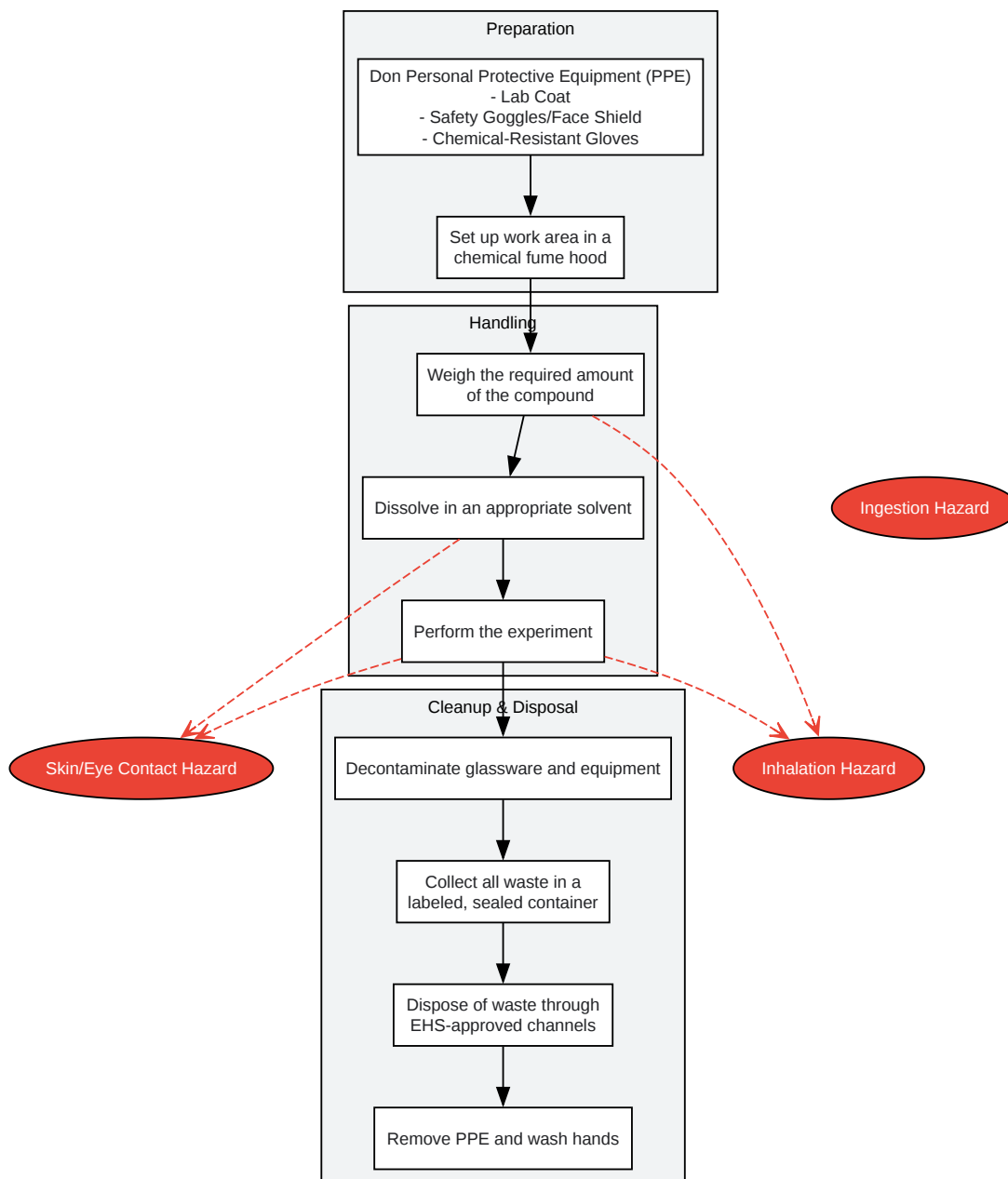
2. Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[10\]](#)
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety precautions for handling **5-Bromo-1,2,3,4-tetrahydroisoquinoline**.

Workflow for Handling 5-Bromo-1,2,3,4-tetrahydroisoquinoline

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Caption: A flowchart outlining the safe handling and disposal procedures for **5-Bromo-1,2,3,4-tetrahydroisoquinoline**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Bromo-1,2,3,4-tetrahydroisoquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049506#personal-protective-equipment-for-handling-5-bromo-1-2-3-4-tetrahydroisoquinoline]

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